

Noricaritin CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Noricaritin

Cat. No.: B3029092

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An In-depth Technical Guide to Noricaritin

For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of **Noricaritin**, a flavonoid of significant interest. This guide details its chemical properties, and known biological activities, and outlines key experimental methodologies.

Core Properties of Noricaritin

Noricaritin is a natural flavonoid compound.^{[1][2]} It is chemically classified as a flavonoid.^{[2][3][4]}

Property	Value	Source
CAS Number	5240-95-9	[1][2][3][4][5][6]
Molecular Formula	C ₂₀ H ₂₀ O ₇	[3][4][7]
Molecular Weight	372.37 g/mol	[1][2][3]
Alternate Molecular Weight	372.4 g/mol	[4]
Alternate Molecular Weight	372.373 g/mol	[7]
Appearance	Yellow powder	[2][3][7]
Purity	>98%	[3][4][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Desiccate at -20°C	[2]

Synonyms:

- 3,4',5,7-Tetrahydroxy-8-(3-hydroxy-3-methylbutyl)flavone[3][7]
- 3,5,7-Trihydroxy-8-(3-hydroxy-3-methylbutyl)-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one[3][4][7]

Experimental Protocols

Preparation of Stock Solutions:

A common method for preparing **Noricaritin** for in-vitro and in-vivo experiments involves creating a stock solution in Dimethyl Sulfoxide (DMSO). For instance, a 10 mM stock solution can be prepared in DMSO.[1]

For animal studies, a suspended solution can be prepared. One such protocol to achieve a concentration of 2.08 mg/mL is as follows:

- Prepare a 20.8 mg/mL stock solution of **Noricaritin** in DMSO.

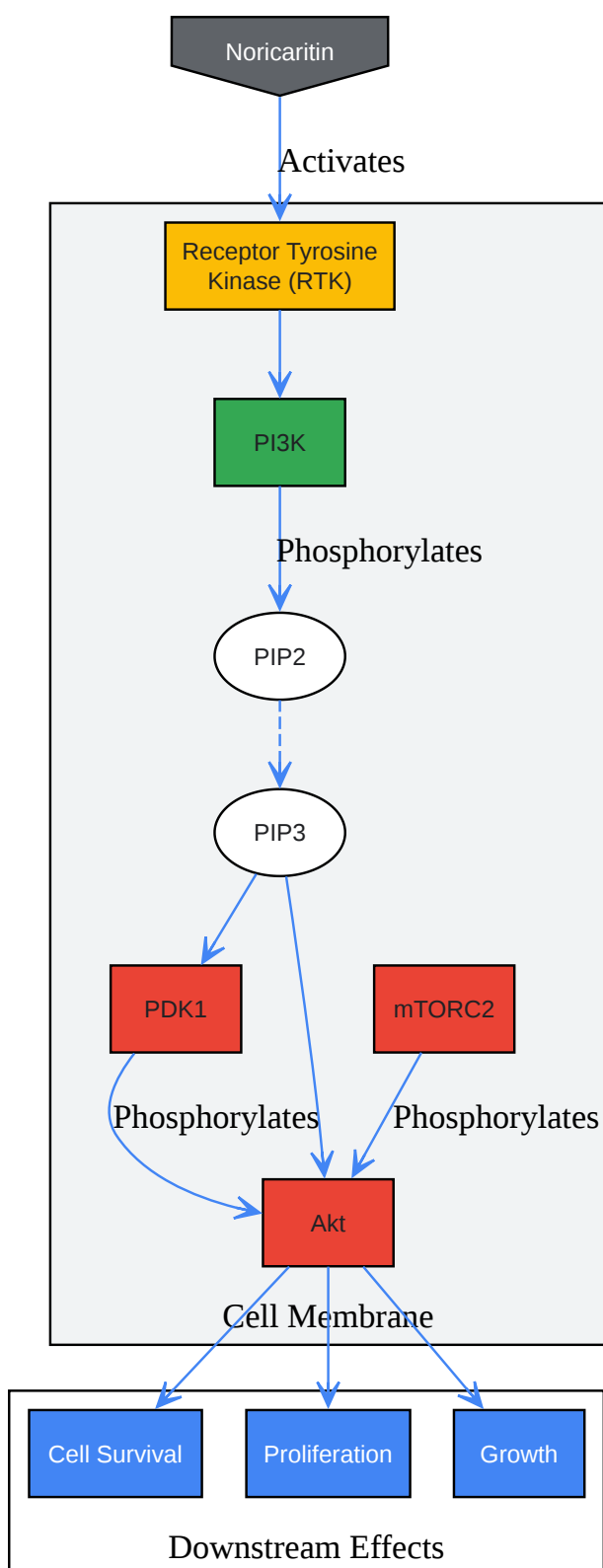
- Take 100 μ L of the DMSO stock solution and add it to 400 μ L of PEG300, mixing thoroughly.
- Add 50 μ L of Tween-80 and mix again.
- Finally, add 450 μ L of Saline to bring the total volume to 1 mL.

This suspended solution is suitable for both oral and intraperitoneal injections.[\[1\]](#)

Biological Activity and Signaling Pathways

Noricaritin has been investigated for its potential therapeutic effects. For instance, it is a component of plants that have been studied for their role in activating PI3K-Akt signaling.

Below is a simplified representation of a generic PI3K-Akt signaling pathway, which can be influenced by compounds like **Noricaritin**.



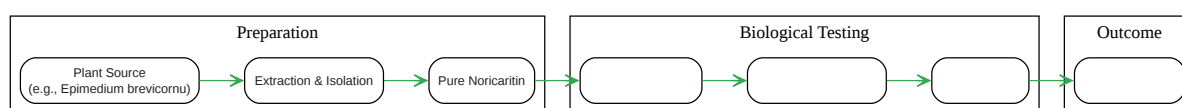
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Simplified PI3K-Akt Signaling Pathway

This diagram illustrates a potential mechanism where an external ligand like **Noricaritin** could activate a Receptor Tyrosine Kinase (RTK), initiating a cascade involving PI3K and Akt, ultimately leading to downstream cellular responses such as cell survival, proliferation, and growth.

Experimental Workflow: Compound Screening

The following diagram outlines a typical workflow for screening natural compounds like **Noricaritin** for biological activity.



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Workflow for Natural Compound Screening

This workflow begins with the extraction and isolation of **Noricaritin** from its natural source. The pure compound then undergoes a series of in vitro and in vivo tests to determine its biological effects. The resulting data is analyzed to identify its potential as a lead compound for further drug development.

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- To cite this document: BenchChem. [Noricaritin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029092#noricaritin-cas-number-and-molecular-weight]

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